

Tribenzylphosphine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tribenzylphosphine

Cat. No.: B1585120

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An In-depth Technical Guide to Tribenzylphosphine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tribenzylphosphine is an organophosphorus compound belonging to the class of tertiary phosphines. While less ubiquitous in literature than its phenyl analogue, triphenylphosphine, it serves as a valuable ligand and reagent in synthetic chemistry. Its three benzyl groups confer distinct steric and electronic properties that influence its reactivity and catalytic activity. This guide provides a comprehensive overview of the known technical data for **tribenzylphosphine**, including its physicochemical properties, structural information, and potential applications in organic synthesis and catalysis.

Core Data and Physicochemical Properties

The fundamental properties of **tribenzylphosphine** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference
CAS Number	7650-89-7	[1]
Molecular Formula	C ₂₁ H ₂₁ P	[1]
Molecular Weight	304.37 g/mol	
IUPAC Name	Tribenzylphosphane	[1]
Synonyms	Phosphine, tris(phenylmethyl)-	[1]
Appearance	White crystalline solid	
Melting Point	96-101 °C	
Solubility	Soluble in non-polar organic solvents	

Molecular Structure and Crystallography

The molecular structure of **tribenzylphosphine** consists of a central phosphorus atom bonded to three benzyl groups. The phosphorus atom possesses a lone pair of electrons, which is responsible for its nucleophilic and basic properties, as well as its ability to coordinate to metal centers.

A crystal structure of **tribenzylphosphine** has been reported and is available in the Cambridge Crystallographic Data Centre (CCDC) under the deposition number 950381.[1] This structural data provides precise information on bond lengths, bond angles, and the overall three-dimensional arrangement of the molecule in the solid state. Such information is crucial for computational modeling and for understanding the steric hindrance it imposes as a ligand in coordination chemistry.

Synthesis of Tribenzylphosphine

While specific, detailed experimental protocols for the synthesis of **tribenzylphosphine** are not extensively documented in readily available literature, a general and common method for the synthesis of tertiary phosphines can be applied. This typically involves the reaction of a Grignard reagent with phosphorus trichloride. For **tribenzylphosphine**, this would involve the

reaction of benzylmagnesium chloride or bromide with phosphorus trichloride in an anhydrous solvent under an inert atmosphere.

General Experimental Protocol for Tertiary Phosphine Synthesis

Materials:

- Benzyl chloride or benzyl bromide
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Phosphorus trichloride (PCl_3)
- Inert gas (Argon or Nitrogen)
- Standard glassware for anhydrous reactions (e.g., Schlenk line)

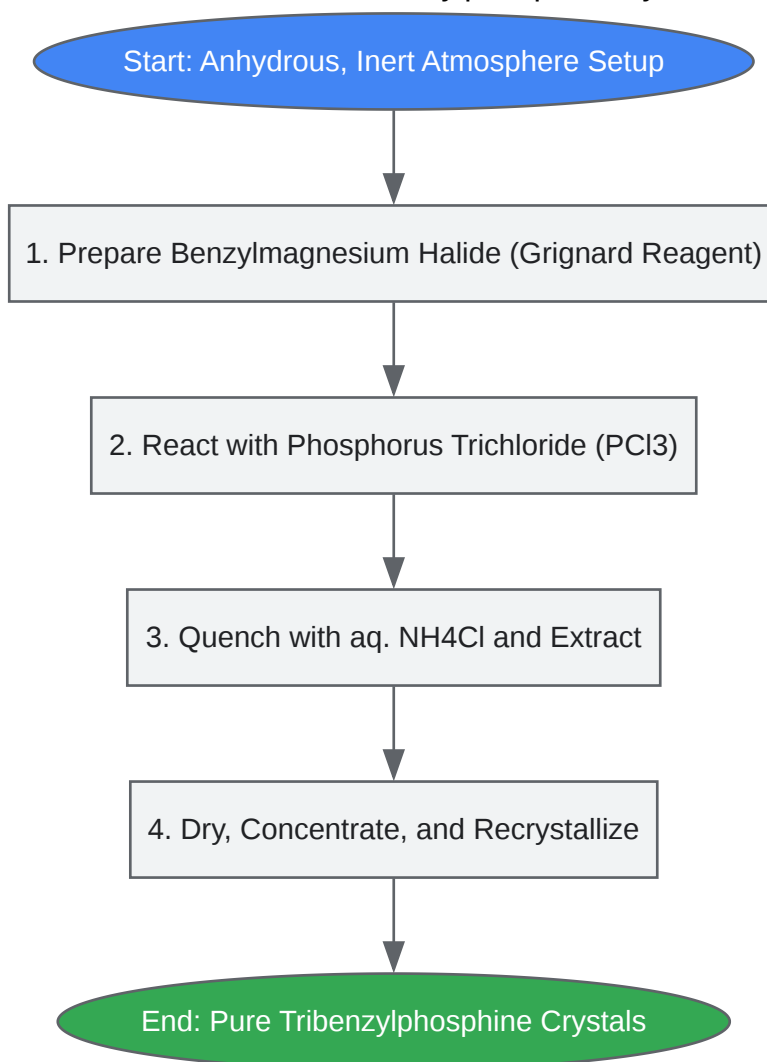
Procedure:

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, magnesium turnings are placed under an inert atmosphere. A solution of benzyl chloride or bromide in the anhydrous solvent is added dropwise to initiate the formation of the benzylmagnesium Grignard reagent. The reaction is typically initiated with a small crystal of iodine if it does not start spontaneously. The mixture is stirred until the magnesium is consumed.
- **Reaction with Phosphorus Trichloride:** The freshly prepared Grignard reagent is cooled in an ice bath. A solution of phosphorus trichloride in the anhydrous solvent is then added dropwise from the dropping funnel. This reaction is exothermic and should be controlled by the rate of addition.
- **Work-up and Isolation:** After the addition is complete, the reaction mixture is stirred for a specified time at room temperature or with gentle heating to ensure complete reaction. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium

chloride. The organic layer is separated, and the aqueous layer is extracted with the organic solvent. The combined organic extracts are dried over an anhydrous salt (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude **tribenzylphosphine**.

- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or a mixture of hexane and ethyl acetate, to afford the pure **tribenzylphosphine** as a white crystalline solid.

General Workflow for Tribenzylphosphine Synthesis



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A generalized workflow for the synthesis of **tribenzylphosphine**.

Applications in Organic Synthesis and Catalysis

Tertiary phosphines are a cornerstone of modern organic synthesis, primarily serving as ligands in transition metal catalysis and as reagents in various named reactions. While the literature is dominated by examples using triphenylphosphine, the principles of reactivity and catalytic modulation are applicable to other phosphines like **tribenzylphosphine**.

Role as a Ligand in Catalysis

The electronic and steric properties of a phosphine ligand are critical in tuning the reactivity and selectivity of a metal catalyst. The benzyl groups in **tribenzylphosphine** are more electron-donating than the phenyl groups in triphenylphosphine, which can influence the electron density at the metal center. This, in turn, can affect the rates of key steps in a catalytic cycle, such as oxidative addition and reductive elimination. The steric bulk of the three benzyl groups also plays a crucial role in determining the coordination environment around the metal, which can impact the selectivity of the reaction.

Potential catalytic applications where **tribenzylphosphine** could be employed as a ligand include:

- Palladium-catalyzed cross-coupling reactions: (e.g., Suzuki, Heck, Sonogashira couplings) for the formation of carbon-carbon bonds.
- Rhodium- and Iridium-catalyzed hydrogenations: for the reduction of unsaturated bonds.
- Hydroformylation reactions: for the synthesis of aldehydes from alkenes.

Use as a Reagent in Organic Reactions

Tertiary phosphines are key reagents in several important organic transformations. The nucleophilic phosphorus atom can initiate a variety of reactions. Although specific examples with **tribenzylphosphine** are scarce, it is expected to participate in reactions analogous to those of triphenylphosphine, such as:

- Wittig Reaction: For the synthesis of alkenes from aldehydes and ketones. The reaction proceeds via the formation of a phosphonium ylide.
- Mitsunobu Reaction: For the stereospecific conversion of alcohols to esters, ethers, and other functional groups.
- Staudinger Reaction: For the reduction of azides to amines.

Signaling Pathways and Drug Development

There is currently no scientific literature to suggest that **tribenzylphosphine** is directly involved in biological signaling pathways or has applications in drug development as an active pharmaceutical ingredient. Its role in the pharmaceutical industry would be as a reagent or ligand in the synthesis of drug molecules. For instance, the reactions mentioned above (e.g., Wittig, Suzuki) are widely used in the synthesis of complex organic molecules that are being investigated as potential drug candidates.

Conclusion

Tribenzylphosphine is a tertiary phosphine with distinct electronic and steric properties conferred by its benzyl substituents. While not as extensively studied as triphenylphosphine, it represents a potentially valuable tool in the arsenal of synthetic chemists. Its fundamental physicochemical properties are well-defined, and its synthesis can be achieved through established methods for preparing tertiary phosphines. The primary applications of **tribenzylphosphine** are expected to be in the realms of transition metal catalysis and as a reagent in fundamental organic transformations. Further research into the specific applications of **tribenzylphosphine** could unveil unique catalytic activities and selectivities, providing new avenues for the efficient synthesis of complex molecules relevant to materials science and drug discovery.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Tribenzylphosphine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585120#tribenzylphosphine-cas-number-and-molecular-weight]

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